

# Application Notes: In-Vitro Skin Permeation of Ethylhexylglycerin

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## Compound of Interest

Compound Name: Ethylhexylglycerin

Cat. No.: B550904

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## Introduction

**Ethylhexylglycerin** (also known as 3-(2-ethylhexyloxy)propane-1,2-diol or octoxyglycerin) is a multifunctional cosmetic ingredient used as a skin-conditioning agent, emollient, surfactant, and antimicrobial preservative booster.[1][2] Given its widespread use in leave-on products like creams and deodorants, understanding its potential for dermal absorption is critical for safety assessment. In-vitro skin permeation studies, often following OECD Test Guideline 428, provide a reliable and ethical method for evaluating the rate and extent to which a substance penetrates the skin barrier.[3][4][5] These studies typically utilize Franz diffusion cells with human or animal skin membranes.[4][6][7]

## Physicochemical Properties and Permeation Potential

The permeation of a substance through the skin is influenced by its physicochemical properties. **Ethylhexylglycerin** has properties that suggest some potential for dermal absorption. It has limited solubility in water (approximately 0.1%) but is highly soluble in organic solvents.[8][9] Its estimated octanol/water partition coefficient (Log P) is 2.4, indicating a degree of lipophilicity that facilitates partitioning into the stratum corneum.[2][8]

## Quantitative Permeation Data

An in-vitro study using  $^{14}\text{C}$ -labeled **Ethylhexylglycerin** dissolved in an ethanol:water (10:90 v/v) vehicle provided key data on its permeation through rabbit skin. The results indicated a

linear movement from the skin surface to the receptor fluid, with the following quantitative outcomes:

| Applied Concentration ( $\mu\text{g}/\text{cm}^2$ ) | Total Penetration (%) | Mean Penetration Rate ( $\mu\text{g}/\text{cm}^2/\text{h}$ ) | Lag Time                         |
|---|-----------------------|--|----------------------------------|
| 31  | 44.65                 | 2.38   | Consistent across concentrations |
| 60  | 47.15                 | 8.19   | Consistent across concentrations |
| 151   | 54.94                 | 20.38  | Consistent across concentrations |

Data sourced from the  
Cosmetic Ingredient  
Review (CIR) Final  
Safety Assessment.[8]

## Protocols for In-Vitro Skin Permeation Study of Ethylhexylglycerin

This protocol is based on the OECD Test Guideline 428 for "Skin Absorption: In Vitro Method" and is adapted for the specific testing of **Ethylhexylglycerin**.[\[3\]](#)[\[5\]](#)[\[10\]](#)

### 1. Objective

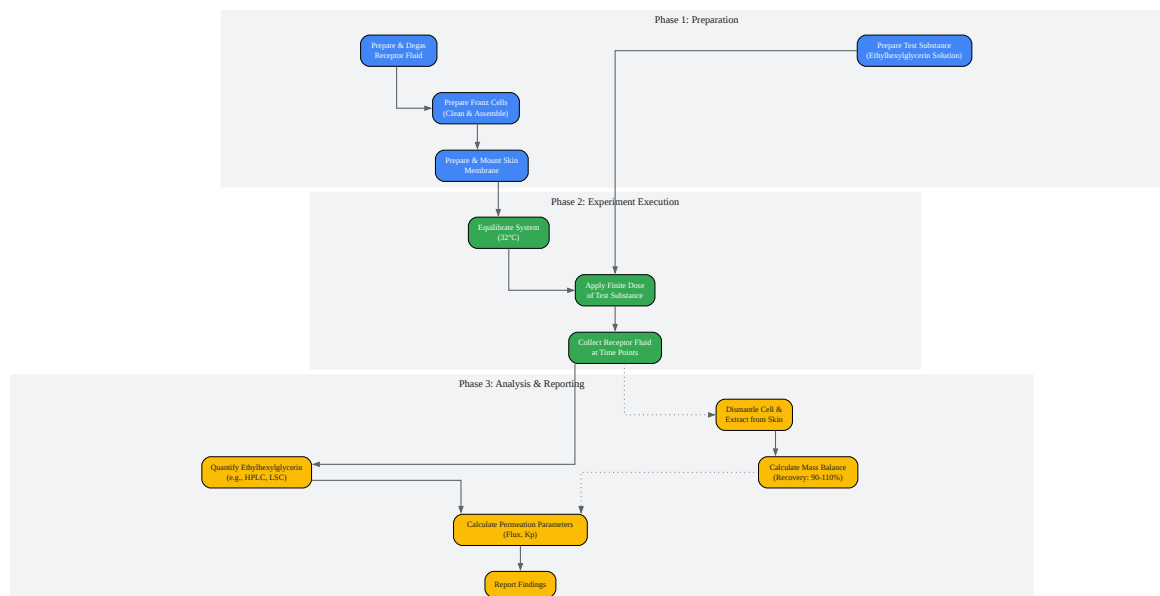
To determine the rate and extent of percutaneous absorption of **Ethylhexylglycerin** through a skin membrane using an in-vitro static diffusion cell (Franz cell) model.

### 2. Apparatus and Materials

- Apparatus:
  - Franz-type vertical diffusion cells (static)[\[6\]](#)[\[11\]](#)

- Water bath with circulator and heater to maintain temperature at  $32^{\circ}\text{C} \pm 1^{\circ}\text{C}$ [4][12]
- Magnetic stir plate or stir bars for individual cells[11]
- Positive displacement pipette
- Validated analytical instrument for quantification (e.g., High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC), or Liquid Scintillation Counter for radiolabeled substance)[6][13][14]
- Membrane:
  - Excised human skin (e.g., from abdominoplasty) or animal skin (e.g., porcine or rabbit) is preferred.[4][15]
  - Reconstructed Human Epidermis (RhE) models (e.g., EpiSkin®, EpiDerm™) can also be used as alternatives.[16][17]
  - Skin should be dermatomed to a thickness of 200-400  $\mu\text{m}$ .
- Reagents:
  - **Ethylhexylglycerin** (test substance), preferably radiolabeled (e.g.,  $^{14}\text{C}$ ) for accurate mass balance.[8]
  - Receptor Fluid: Phosphate Buffered Saline (PBS) or an ethanol/water mixture may be used. The choice should ensure the solubility of **Ethylhexylglycerin** to maintain sink conditions.[12] The fluid must be degassed prior to use.[12]
  - Vehicle for test substance (e.g., ethanol:water 10:90 v/v, as used in cited studies).[8]

### 3. Experimental Workflow Diagram



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Caption: General Workflow of an In-Vitro Skin Permeation Study.

#### 4. Detailed Protocol

- Step 1: Membrane Preparation and Integrity Testing
  - Thaw frozen skin, if used, and cut sections to fit the diffusion cells.
  - If preparing epidermal sheets, use the heat-separation method (e.g., immersing skin in 60°C water for 1-2 minutes) to separate the epidermis from the dermis.[18]
  - Visually inspect membranes for any damage.
  - Measure the barrier integrity by determining the trans-epidermal water loss (TEWL) or electrical resistance. Only use membranes that meet pre-defined acceptance criteria.[18]

- Step 2: Franz Cell Assembly and Equilibration
  - Mount the prepared skin membrane between the donor and receptor chambers of the Franz cell, ensuring the stratum corneum faces the donor chamber.[\[12\]](#)
  - Clamp the chambers together securely to prevent leaks.[\[12\]](#)
  - Fill the receptor chamber with degassed receptor fluid, ensuring no air bubbles are trapped beneath the skin.[\[11\]](#)[\[12\]](#)
  - Place a small magnetic stir bar in the receptor chamber.
  - Place the assembled cells in the water bath maintained at a temperature to ensure the skin surface is  $32^{\circ}\text{C} \pm 1^{\circ}\text{C}$ .[\[19\]](#)
  - Allow the system to equilibrate for at least 30 minutes.
- Step 3: Application of Test Substance
  - Prepare solutions of **Ethylhexylglycerin** in the chosen vehicle at the desired concentrations (e.g., 31, 60, and  $151\ \mu\text{g}/\text{cm}^2$ ).[\[8\]](#)
  - Apply a finite dose of the test preparation evenly to the surface of the skin in the donor chamber. The application should mimic realistic exposure, typically up to  $10\ \mu\text{L}/\text{cm}^2$  for liquids.[\[3\]](#)
  - Cover the donor chamber to prevent evaporation.[\[12\]](#)
- Step 4: Sampling
  - At predetermined time points (e.g., 0.5, 1, 2, 4, 6, 8, and 24 hours), withdraw an aliquot of the receptor fluid through the sampling arm.[\[5\]](#)
  - Immediately replace the withdrawn volume with an equal volume of fresh, pre-warmed receptor fluid to maintain sink conditions and a constant volume.[\[12\]](#)
  - Store collected samples appropriately (e.g., at  $4^{\circ}\text{C}$ ) until analysis.

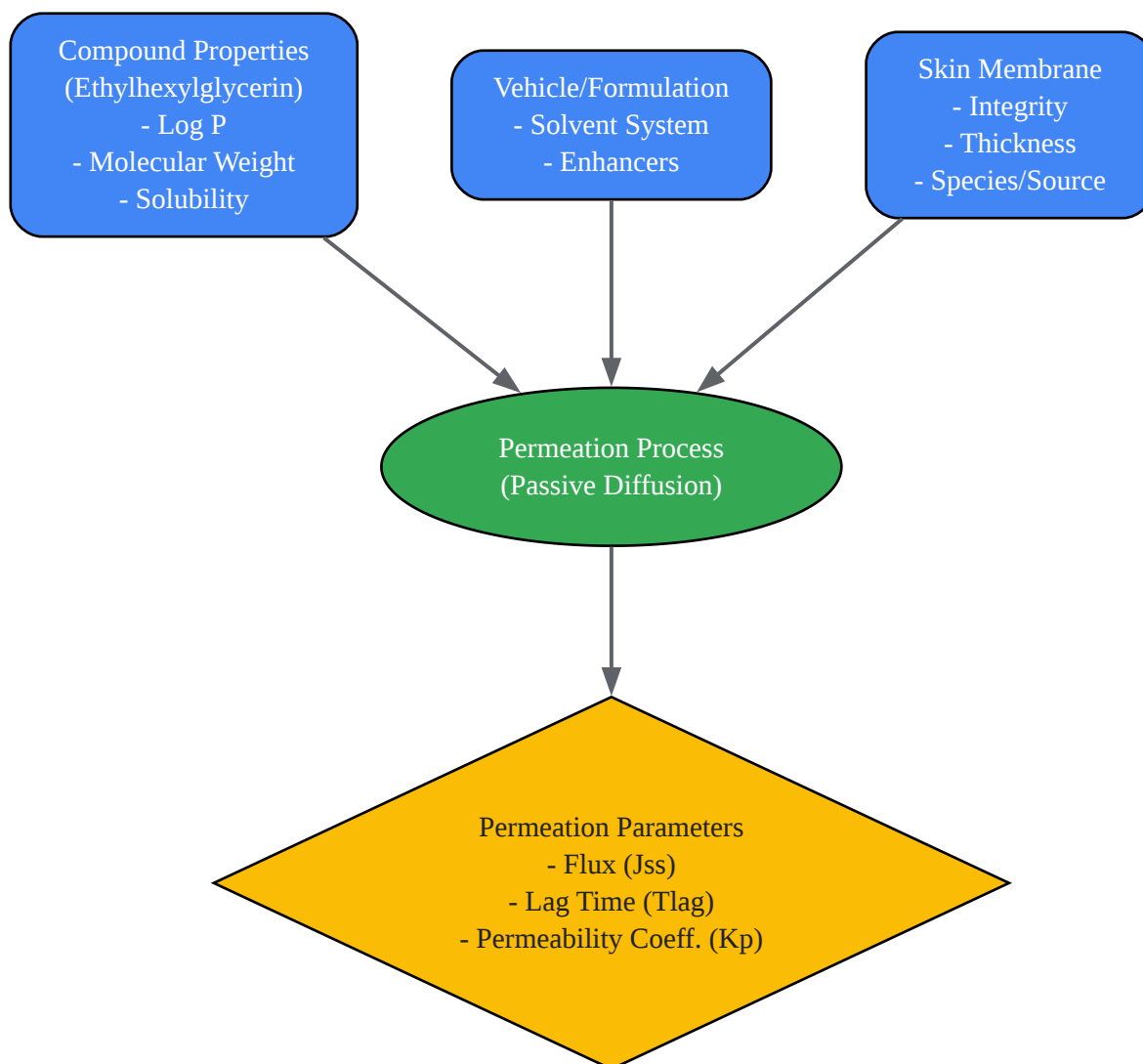
- Step 5: End of Experiment and Mass Balance
  - At the end of the exposure period (e.g., 24 hours), dismantle the cell.
  - Wash the skin surface with a suitable solvent to recover any unabsorbed **Ethylhexylglycerin**.
  - Separate the epidermis and dermis.
  - Extract **Ethylhexylglycerin** from the different skin layers (epidermis, dermis), apparatus components (e.g., donor chamber wash), and receptor fluid.
  - Quantify the amount of **Ethylhexylglycerin** in all collected samples (receptor fluid aliquots, skin layers, washes).
  - Calculate the mass balance. Total recovery should ideally be within 90-110% of the applied dose.[\[20\]](#)

## 5. Sample and Data Analysis

- Quantification: Analyze the concentration of **Ethylhexylglycerin** in all samples using a validated analytical method such as HPLC-UV, GC-FID, or liquid scintillation counting if a radiolabel is used.[\[6\]](#)[\[14\]](#)[\[21\]](#)[\[22\]](#)
- Permeation Profile: Plot the cumulative amount of **Ethylhexylglycerin** permeated per unit area ( $\mu\text{g}/\text{cm}^2$ ) against time (hours).
- Calculate Steady-State Flux ( $J_{ss}$ ): Determine the slope of the linear portion of the permeation profile.
- Calculate Lag Time ( $T_{lag}$ ): Extrapolate the linear portion of the permeation profile to the x-axis (time).
- Calculate Permeability Coefficient ( $K_p$ ):
  - $K_p = J_{ss} / C$

- Where  $J_{ss}$  is the steady-state flux and  $C$  is the initial concentration of the substance in the donor chamber.

## 6. Key Parameters in Skin Permeation



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Caption: Key Parameters Influencing In-Vitro Skin Permeation.

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